

physical and chemical properties of DL-Glutamic acid-d5

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Compound of Interest

Compound Name: *DL-Glutamic acid-d5*

Cat. No.: *B570452*

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DL-Glutamic Acid-d5: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the physical and chemical properties of **DL-Glutamic acid-d5**, a deuterated isotopologue of glutamic acid. This compound is a critical tool in various research applications, particularly in metabolic studies and as an internal standard for mass spectrometry-based quantification of glutamic acid.

Core Physical and Chemical Properties

DL-Glutamic acid-d5, with the chemical formula $C_5H_4D_5NO_4$, is a stable, non-radioactive isotopic variant of DL-Glutamic acid.^{[1][2]} The incorporation of five deuterium atoms results in a higher molecular weight compared to its non-deuterated counterpart, a key feature utilized in analytical methodologies.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H4D5NO4	[1][2]
Molecular Weight	152.16 g/mol	[2][3][4][5]
Exact Mass	152.08454150 Da	[3]
CAS Number	14341-79-8	[2][6]
Melting Point	205 °C (decomposes) (for L-Glutamic acid-d5)	[5]
Solubility	Slightly soluble in water.	[1]
Appearance	Solid	[1][5]
Isotopic Purity	≥97-99% deuterated forms (d1-d5)	[1][4][5]

Experimental Protocols

Quantification of Glutamic Acid using LC-MS/MS with DL-Glutamic Acid-d5 as an Internal Standard

DL-Glutamic acid-d5 is frequently employed as an internal standard in liquid chromatography-mass spectrometry (LC-MS/MS) methods to accurately quantify glutamic acid in biological matrices. Its chemical similarity to the analyte ensures comparable extraction efficiency and ionization response, while its distinct mass allows for separate detection.

Sample Preparation:

- **Precipitation:** To 50 µL of a biological sample (e.g., plasma), add 150 µL of a protein precipitation solution, such as acetonitrile or methanol. This solution should contain **DL-Glutamic acid-d5** at a known concentration.
- **Vortexing:** Thoroughly mix the sample and precipitation solution by vortexing for approximately 30 seconds.

- **Centrifugation:** Pellet the precipitated proteins by centrifuging the samples at 10,000 x g for 10 minutes at 4°C.
- **Supernatant Transfer:** Carefully transfer the resulting supernatant, which contains the analyte and the internal standard, to a new microcentrifuge tube or a 96-well plate for subsequent LC-MS/MS analysis.[\[7\]](#)

Method Validation:

For reliable quantification, the analytical method should be validated according to established guidelines. Key parameters to assess include:

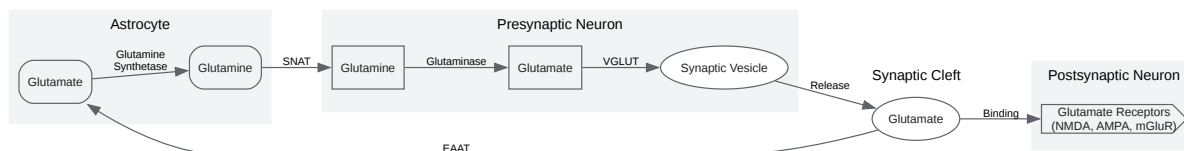
- **Specificity and Selectivity:** Ensure no interfering peaks are present at the retention times of the analyte and internal standard by analyzing blank matrix samples.
- **Linearity:** Establish a calibration curve by analyzing a series of standards with known concentrations to demonstrate a linear relationship between the analyte/internal standard peak area ratio and concentration.[\[7\]](#)

Glutamate Signaling Pathways

Glutamic acid is the most abundant excitatory neurotransmitter in the mammalian central nervous system.[\[8\]](#)[\[9\]](#) It plays a crucial role in a vast array of neuronal functions, including learning, memory, and synaptic plasticity.[\[9\]](#)[\[10\]](#) Glutamate exerts its effects by binding to and activating both ionotropic and metabotropic receptors on postsynaptic neurons.[\[8\]](#)[\[9\]](#)[\[10\]](#)

The Glutamate-Glutamine Cycle

The concentration of glutamate in the synaptic cleft is tightly regulated by the glutamate-glutamine cycle, a process involving both neurons and glial cells (astrocytes). This cycle ensures a steady supply of glutamate for neurotransmission while preventing excitotoxicity.[\[8\]](#)
[\[11\]](#)

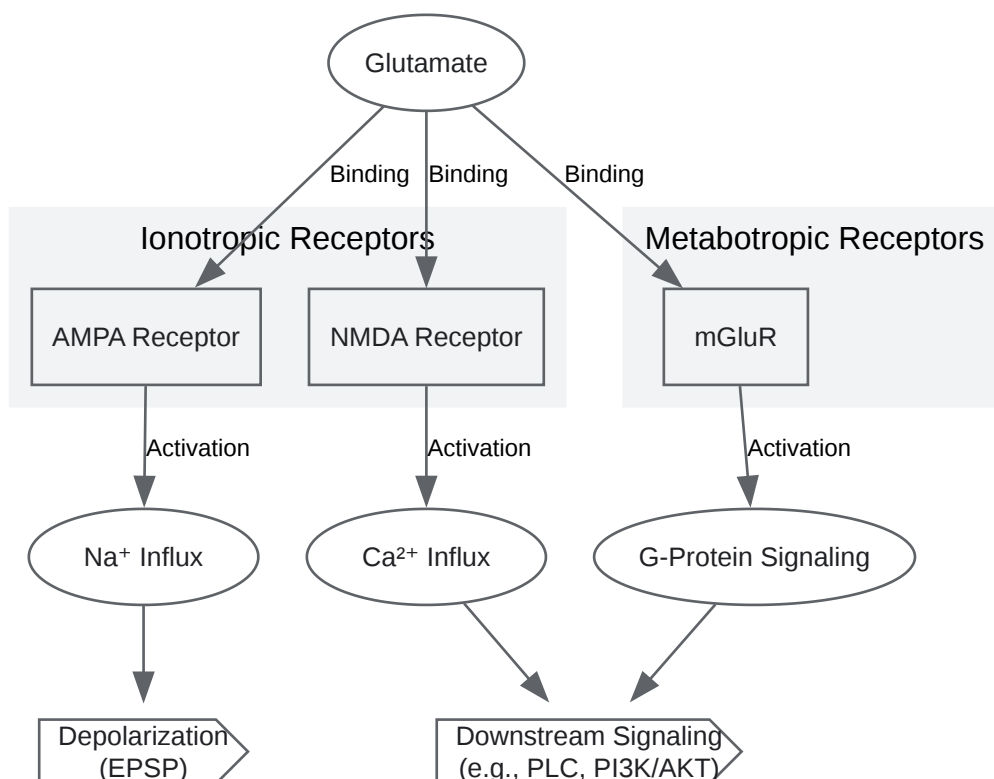


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Caption: The Glutamate-Glutamine Cycle.

Glutamate Receptor Signaling Overview

Upon release into the synaptic cleft, glutamate binds to ionotropic and metabotropic receptors, initiating downstream signaling cascades. Ionotropic receptors (e.g., NMDA, AMPA) are ligand-gated ion channels that mediate fast excitatory neurotransmission.[8] Metabotropic glutamate receptors (mGluRs) are G-protein coupled receptors that modulate synaptic activity more slowly.[10][12]



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